

# Fmoc-D-2-Nal-OH: A Technical Guide to Safe Handling and Disposal

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## Compound of Interest

Compound Name: Fmoc-D-2-Nal-OH

Cat. No.: B557939

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## Abstract

N- $\alpha$ -Fmoc-3-(2-naphthyl)-D-alanine (**Fmoc-D-2-Nal-OH**) is a pivotal building block in solid-phase peptide synthesis, frequently utilized in the development of peptide-based therapeutics. [1][2] Its non-natural aromatic side chain can impart unique conformational properties and enhanced biological activity to synthetic peptides. This guide provides a comprehensive overview of the safety and handling precautions necessary for the responsible use of **Fmoc-D-2-Nal-OH** in a laboratory setting. All presented data is collated from publicly available Safety Data Sheets (SDS) and product information from various suppliers.

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Fmoc-D-2-Nal-OH** is fundamental to its safe handling. The compound is a white to off-white powder.[2]

Property	Value	Source
CAS Number	138774-94-4	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>28</sub> H <sub>23</sub> NO <sub>4</sub>	<a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	437.49 g/mol	<a href="#">[3]</a>
Appearance	White to light yellow powder/crystal	<a href="#">[2]</a> <a href="#">[7]</a>
Melting Point	160 - 170 °C	<a href="#">[2]</a>
Solubility	Sparingly soluble in DMF, slightly soluble in DMSO and Methanol.	<a href="#">[1]</a>
Storage Temperature	2-8°C	

## Hazard Identification and GHS Classification

The hazard classification for **Fmoc-D-2-Nal-OH** can vary between suppliers. Some sources indicate that the chemical does not meet the criteria for GHS hazard classification.[\[8\]](#)[\[9\]](#)

However, other suppliers provide the following GHS warnings:

Hazard Statement	Code	Class	Source
Causes skin irritation	H315	Skin Irritation, Category 2	<a href="#">[8]</a>
Causes serious eye irritation	H319	Eye Irritation, Category 2	<a href="#">[8]</a>
May cause respiratory irritation	H335	Specific target organ toxicity — single exposure, Category 3	<a href="#">[8]</a>

Given the potential for irritation, it is prudent to handle **Fmoc-D-2-Nal-OH** with appropriate personal protective equipment and engineering controls, regardless of the hazard classification provided by a specific vendor.

## Experimental Protocols: Safety and Handling

While specific experimental safety studies are not detailed in the provided SDS, the collective data allows for the formulation of a standardized handling protocol.

### Engineering Controls

When handling **Fmoc-D-2-Nal-OH**, especially in its powdered form, engineering controls should be the primary method of exposure reduction.

- Ventilation: Use in a well-ventilated area. To minimize dust inhalation, it is highly recommended to handle the solid material within a chemical fume hood or a powder containment hood.[6]
- Process Enclosures: For larger quantities or repetitive tasks, consider using process enclosures or glove boxes to minimize airborne exposure.[6]

### Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory contact.

- Eye Protection: Chemical safety goggles or a face shield are essential to protect against dust particles.[6]
- Hand Protection: Chemically resistant gloves (e.g., nitrile) should be worn at all times.[4][6] Inspect gloves for any signs of degradation or puncture before use.
- Respiratory Protection: For operations that may generate significant dust, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended.[6] A self-contained breathing apparatus may be necessary for large spills or in poorly ventilated areas.[6]
- Skin and Body Protection: A lab coat or a full protective suit should be worn to prevent skin contact.[6]

### Hygiene Measures

Good laboratory hygiene practices are critical to prevent accidental ingestion or cross-contamination.

- Wash hands thoroughly with soap and water after handling the compound and before eating, drinking, or smoking.<sup>[6]</sup>
- Remove contaminated clothing promptly and wash it before reuse.<sup>[4]</sup>

## First-Aid Measures

In the event of accidental exposure, immediate and appropriate first-aid measures should be taken.

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. <sup>[4]</sup>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation persists. <sup>[4]</sup>
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. <sup>[4]</sup>
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. <sup>[4]</sup>

## Stability and Reactivity

Understanding the chemical stability and reactivity of **Fmoc-D-2-Nal-OH** is crucial for safe storage and handling.

Parameter	Description
Chemical Stability	Stable under recommended storage conditions (2-8°C, tightly sealed container).[6]
Conditions to Avoid	Keep away from heat and sources of ignition.[6] Avoid dust formation.[4]
Incompatible Materials	Strong oxidizing agents.[6]
Hazardous Decomposition Products	Under fire conditions, may produce oxides of carbon (CO, CO <sub>2</sub> ) and nitrogen (NO, NO <sub>2</sub> ).[6]

## Accidental Release and Disposal

Proper procedures for spill cleanup and waste disposal are essential to mitigate environmental contamination and ensure personnel safety.

### Accidental Release Measures

- **Small Spills:** Carefully sweep or scoop up the spilled solid material, avoiding dust generation. Place the material into a designated, labeled container for chemical waste.[6]
- **Large Spills:** Evacuate the area. Wear appropriate PPE, including respiratory protection. Use a shovel or other suitable tools to place the material into a convenient waste disposal container.[6] Prevent the material from entering drains or waterways.[4]

### Disposal

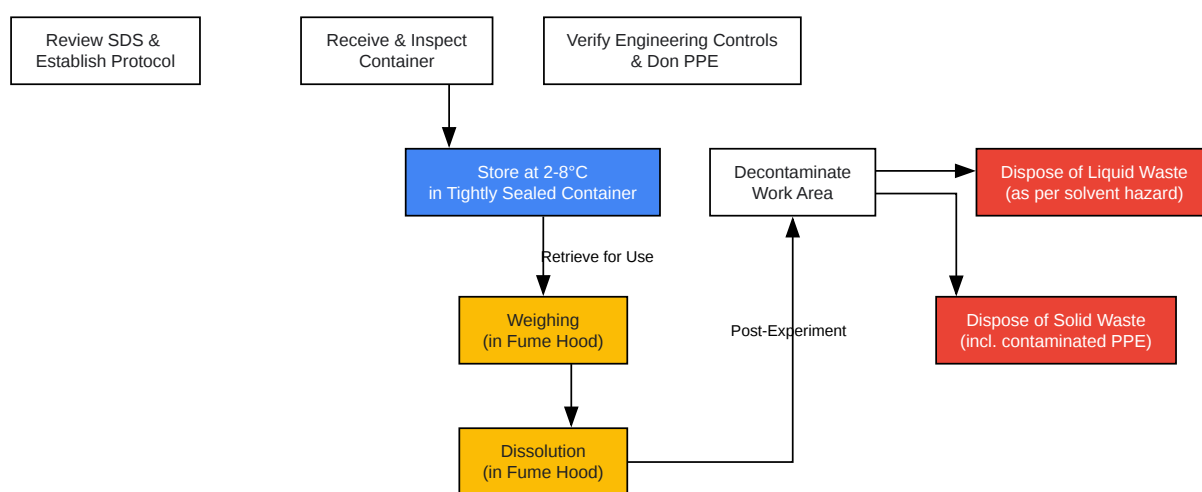
Waste must be disposed of in accordance with all applicable federal, state, and local environmental regulations.[6]

- **Solid Waste:** Unused or contaminated **Fmoc-D-2-Nal-OH** should be placed in a clearly labeled, sealed container for solid chemical waste.[10]
- **Contaminated Labware:** Gloves, weigh paper, pipette tips, etc., that have come into contact with the compound should be disposed of as solid chemical waste.[10]

- Solutions: The disposal of solutions containing **Fmoc-D-2-Nal-OH** will be dictated by the solvent used. Hazardous solvents will require disposal as hazardous liquid waste.[10]

## Visualized Workflow: Safe Handling Protocol

The following diagram illustrates the logical workflow for the safe handling of **Fmoc-D-2-Nal-OH** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **Fmoc-D-2-Nal-OH**.

This guide is intended to provide a framework for the safe handling of **Fmoc-D-2-Nal-OH**. It is imperative that all users consult the most up-to-date Safety Data Sheet provided by their supplier and adhere to all institutional and regulatory safety protocols.

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